

Application of 5-Nitroisophthalic Acid in Dye Manufacturing: Application Notes and Protocols

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Compound of Interest

Compound Name: 5-Nitroisophthalic acid

Cat. No.: B126730

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Introduction

5-Nitroisophthalic acid is a versatile chemical intermediate with the molecular formula $C_8H_5NO_6$.^[1] It serves as a crucial building block in the synthesis of various organic compounds, including pharmaceuticals and, notably, dyes.^{[1][2]} In the dye industry, **5-nitroisophthalic acid** is a key precursor for the production of disperse and azo dyes. Its chemical structure, featuring a nitro group and two carboxylic acid groups, allows for its integration into dye molecules, contributing to the development of high-quality dyes with specific performance characteristics.^[1] This document provides detailed application notes and experimental protocols for the use of **5-nitroisophthalic acid** in the synthesis of azo dyes, including the subsequent dyeing of polyester fabric and evaluation of the dye's performance.

Overview of Application in Dye Synthesis

5-Nitroisophthalic acid is primarily used as an intermediate in a multi-step synthesis process to produce azo dyes. The typical pathway involves the following key transformations:

- **Reduction:** The nitro group of **5-nitroisophthalic acid** is reduced to an amino group to form 5-aminoisophthalic acid. This is a critical step as the resulting primary aromatic amine is the component that will be diazotized.

- **Diazotization:** The newly formed 5-aminoisophthalic acid is treated with a nitrite source under acidic conditions to form a diazonium salt. This highly reactive species is the key to forming the azo bridge (-N=N-), which is the primary chromophore of azo dyes.
- **Azo Coupling:** The diazonium salt is then reacted with a suitable coupling component (e.g., a phenol, naphthol, or aromatic amine) to form the final azo dye molecule. The choice of coupling component is crucial in determining the final color and properties of the dye.

The resulting dyes, often classified as disperse dyes, are suitable for dyeing hydrophobic fibers like polyester. The presence of the two carboxylic acid groups from the original isophthalic acid moiety can enhance the dye's properties, such as its affinity for the fiber and its fastness characteristics.

Experimental Protocols

Protocol 1: Synthesis of 5-Aminoisophthalic Acid from 5-Nitroisophthalic Acid

This protocol describes the reduction of **5-nitroisophthalic acid** to 5-aminoisophthalic acid.

Materials:

- **5-Nitroisophthalic acid**
- Sodium sulfide nonahydrate ($\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$) or Sodium disulfide (Na_2S_2)
- Sodium Carbonate
- Concentrated Hydrochloric Acid (HCl)
- Deionized water
- Reaction flask with reflux condenser and stirring mechanism
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)

- pH meter or pH paper

Procedure:

- In a reaction flask, dissolve **5-nitroisophthalic acid** and sodium carbonate in water. A typical ratio is 1 part **5-nitroisophthalic acid** to 4-5 parts water and 0.6-0.73 parts sodium carbonate by weight.
- Heat the mixture with stirring until a clear solution is obtained.
- Prepare a 20-25% aqueous solution of sodium disulfide.
- At a temperature of 90-98°C, add the sodium disulfide solution dropwise to the **5-nitroisophthalic acid** solution over a period of 30 minutes with continuous stirring.
- After the addition is complete, reflux the reaction mixture for 2.5-3 hours.
- Filter the hot reaction mixture to remove any insoluble byproducts.
- Collect the filtrate and cool it to room temperature.
- Slowly acidify the filtrate with concentrated hydrochloric acid with stirring until the pH reaches 3-3.5.
- A precipitate of 5-aminoisophthalic acid will form.
- Cool the mixture in an ice bath to ensure complete precipitation.
- Collect the solid product by filtration, wash it with cold deionized water, and dry it under vacuum.

Protocol 2: Synthesis of an Azo Dye from 5-Aminoisophthalic Acid

This protocol outlines the diazotization of 5-aminoisophthalic acid and subsequent coupling with a naphthol derivative to produce an azo dye.

Materials:

- 5-Aminoisophthalic acid
- Sodium nitrite (NaNO_2)
- Concentrated Hydrochloric Acid (HCl)
- 2-Naphthol (or other suitable coupling component)
- Sodium hydroxide (NaOH)
- Ice
- Beakers
- Stirring rods
- Filtration apparatus

Procedure:

Part A: Diazotization of 5-Aminoisophthalic Acid

- In a beaker, suspend 5-aminoisophthalic acid in a solution of concentrated hydrochloric acid and water.
- Cool the beaker in an ice bath to $0-5^\circ\text{C}$ with constant stirring.
- In a separate beaker, prepare a cold aqueous solution of sodium nitrite.
- Slowly add the sodium nitrite solution to the cold suspension of 5-aminoisophthalic acid with vigorous stirring, ensuring the temperature remains between $0-5^\circ\text{C}$. The formation of the diazonium salt is indicated by a change in the appearance of the solution.

Part B: Azo Coupling

- In another beaker, dissolve 2-naphthol in an aqueous solution of sodium hydroxide.
- Cool this solution in an ice bath to $0-5^\circ\text{C}$.

- Slowly add the cold diazonium salt solution from Part A to the cold 2-naphthol solution with continuous stirring.
- A colored precipitate of the azo dye will form immediately.
- Continue stirring the mixture in the ice bath for 30 minutes to ensure the completion of the coupling reaction.
- Collect the dye by filtration, wash it thoroughly with cold water until the filtrate is neutral, and then dry it.

Protocol 3: Application of the Synthesized Azo Dye to Polyester Fabric

This protocol describes a high-temperature exhaust dyeing method for applying the synthesized disperse dye to polyester fabric.

Materials:

- Synthesized azo dye
- Polyester fabric
- Dispersing agent
- Acetic acid
- High-temperature dyeing apparatus (e.g., a laboratory-scale jet dyeing machine or a sealed stainless steel dye pot)
- Beakers
- Stirring rods
- Drying oven

Procedure:

- Prepare a dye dispersion by making a paste of the synthesized dye with a small amount of a dispersing agent, and then dilute it with warm water.
- Set up the dyeing apparatus with a liquor ratio (the ratio of the volume of the dye bath to the weight of the fabric) of typically 10:1 to 20:1.
- Add the dye dispersion to the dye bath.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Introduce the polyester fabric into the cold dye bath.
- Gradually raise the temperature of the dye bath to 130°C over 30-45 minutes.
- Maintain the dyeing at 130°C for 60 minutes to allow for dye penetration and fixation within the polyester fibers.
- After dyeing, cool the dye bath down to 70°C.
- Remove the fabric and rinse it thoroughly with hot and then cold water.
- Reduction Clearing (optional but recommended for dark shades): To remove unfixed surface dye and improve fastness, treat the dyed fabric in a solution containing sodium hydrosulfite and sodium hydroxide at 70-80°C for 15-20 minutes.
- Rinse the fabric again with hot and cold water.
- Dry the dyed fabric in an oven.

Data Presentation

Table 1: Physicochemical Properties of 5-Nitroisophthalic Acid

Property	Value	Reference
CAS Number	618-88-2	[1]
Molecular Formula	C ₈ H ₅ NO ₆	[1][3]
Molecular Weight	211.13 g/mol	[1]
Appearance	Light cream crystalline powder	[1][2]
Melting Point	259-261°C	[1][3]
Solubility in Water	1.5 g/L at 20°C	[1][3]

Table 2: UV-Visible Absorption Data for Azo Dyes Derived from 5-Aminoisophthalic Acid

The following table presents illustrative absorption maxima (λ_{max}) for azo dyes synthesized from 5-aminoisophthalic acid coupled with various naphthanilide derivatives in different solvents.

Dye (Coupling Component)	Solvent	λ_{max} (nm)
N-(4-chlorophenyl)-3-hydroxy-2-naphthamide	DMF	490
N-(4-methylphenyl)-3-hydroxy-2-naphthamide	DMF	485
N-phenyl-3-hydroxy-2-naphthamide	DMF	480
N-(4-chlorophenyl)-3-hydroxy-2-naphthamide	Acetone	488
N-(4-methylphenyl)-3-hydroxy-2-naphthamide	Acetone	482
N-phenyl-3-hydroxy-2-naphthamide	Acetone	478

Note: Data is derived from a study on similar azo dyes and serves as an example of the expected spectral properties.

Table 3: Illustrative Fastness Properties of Disperse Dyes on Polyester Fabric

The following table provides representative fastness data for disperse azo dyes on polyester, as specific data for dyes derived from **5-nitroisophthalic acid** is not readily available in the searched literature. These values are typical for well-synthesized and properly applied disperse dyes.

Fastness Property	Test Method	Rating (1-5 Scale, 5 is best)
Light Fastness	ISO 105-B02	4-5
Wash Fastness (Change in Color)	ISO 105-C06	4-5
Wash Fastness (Staining on Cotton)	ISO 105-C06	4
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4

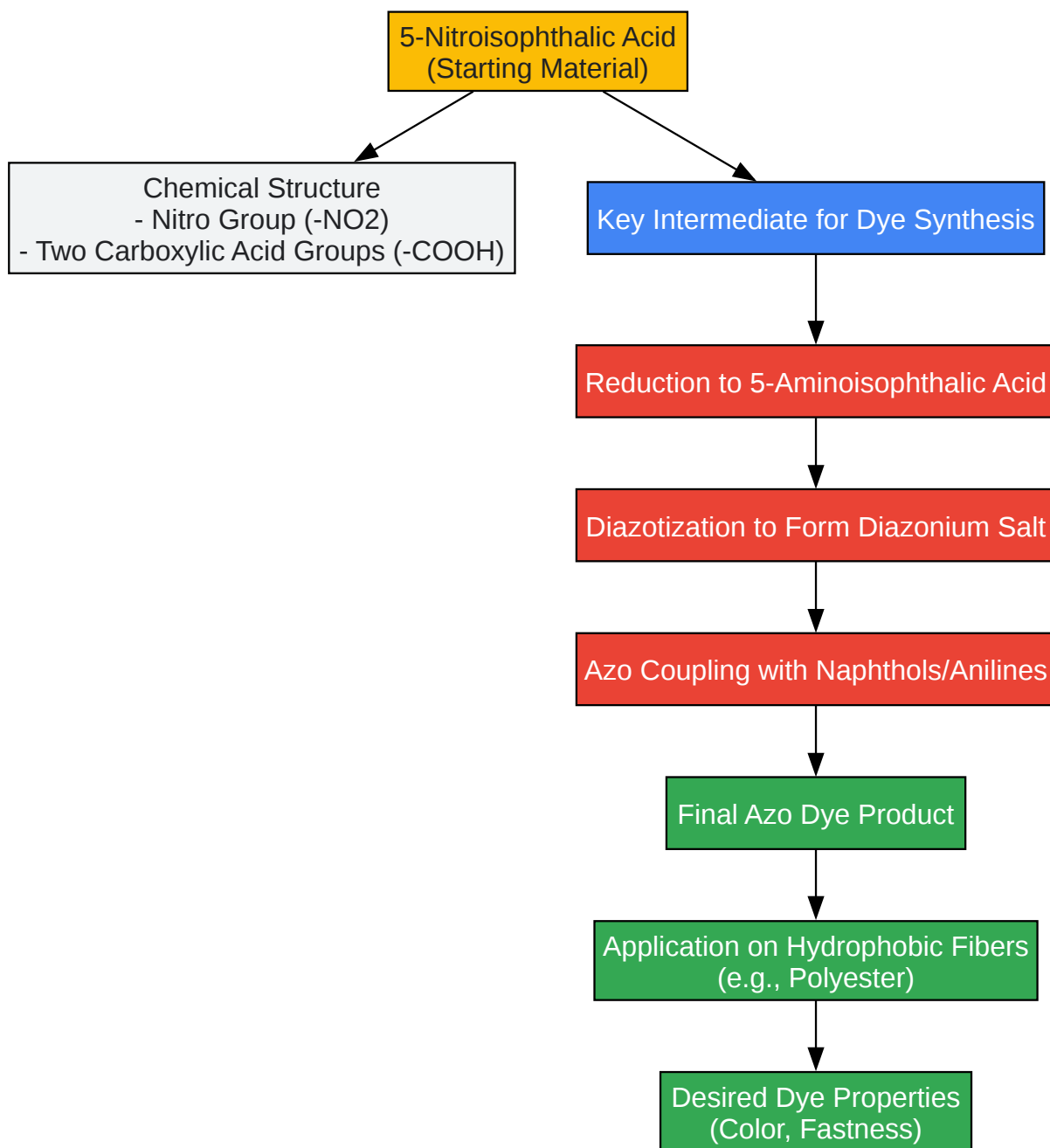
Note: These are representative values and actual performance may vary depending on the specific dye structure, dyeing depth, and application process.

Visualizations



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Caption: Workflow for Azo Dye Synthesis and Application.



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Caption: Role of **5-Nitroisophthalic Acid** in Dye Synthesis.

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